

In-Depth Technical Guide: 1-Chloro-2-methylpentane Safety and Handling

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Compound of Interest

Compound Name: 1-Chloro-2-methylpentane

Cat. No.: B081641

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **1-chloro-2-methylpentane**. The information is intended to support laboratory safety protocols and ensure the responsible use of this chemical in research and development settings.

Chemical Identification and Physical Properties

1-Chloro-2-methylpentane is a halogenated hydrocarbon. Key identification and physical property data are summarized below.

Property	Value
Chemical Name	1-Chloro-2-methylpentane
CAS Number	14753-05-0
Molecular Formula	C ₆ H ₁₃ Cl
Molecular Weight	120.62 g/mol
Appearance	Colorless to almost colorless clear liquid
Boiling Point	125 °C (estimated)
Solubility in Water	108.9 mg/L at 25 °C (estimated)

Hazard Identification and Classification

1-Chloro-2-methylpentane is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification

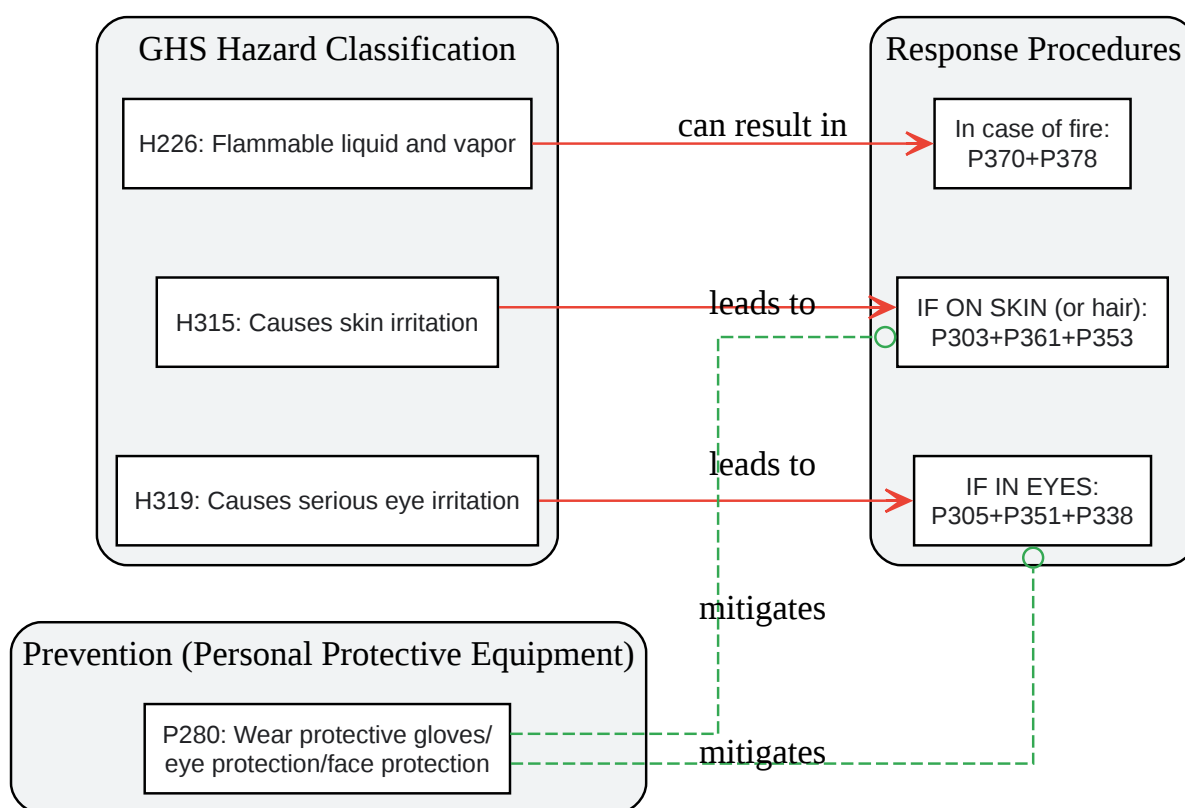
Hazard Class	Category
Flammable Liquids	3
Skin Corrosion/Irritation	2
Serious Eye Damage/Irritation	2A

GHS Label Elements

- Signal Word: Warning
- Hazard Pictograms:
 - Flame (GHS02)
 - Exclamation Mark (GHS07)
- Hazard Statements:
 - H226: Flammable liquid and vapor.[\[1\]](#)
 - H315: Causes skin irritation.[\[1\]](#)
 - H319: Causes serious eye irritation.[\[1\]](#)
- Precautionary Statements:
 - Prevention: P210, P233, P240, P241, P242, P243, P264, P280
 - Response: P302+P352, P303+P361+P353, P305+P351+P338, P321, P332+P313, P337+P313, P362+P364, P370+P378

- Storage: P403+P235
- Disposal: P501

A detailed logical relationship for the GHS classification and response is provided in the diagram below.



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GHS Hazard and Response Flowchart

Toxicological Information

Specific quantitative toxicological data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) for **1-chloro-2-methylpentane** are not readily available in published literature. However, the GHS classification indicates that the substance is an irritant to the skin and eyes. Alkyl halides as a class can have varying degrees of toxicity, and some have been shown to be genotoxic. Therefore, exposure should be minimized.

Occupational Exposure Limits

Currently, there are no established specific Permissible Exposure Limits (PELs) from the Occupational Safety and Health Administration (OSHA) or Threshold Limit Values (TLVs) from the American Conference of Governmental Industrial Hygienists (ACGIH) for **1-chloro-2-methylpentane**. In the absence of specific limits, it is prudent to handle this chemical with engineering controls and personal protective equipment to minimize any potential exposure.

Experimental Protocols for Safe Handling and Storage

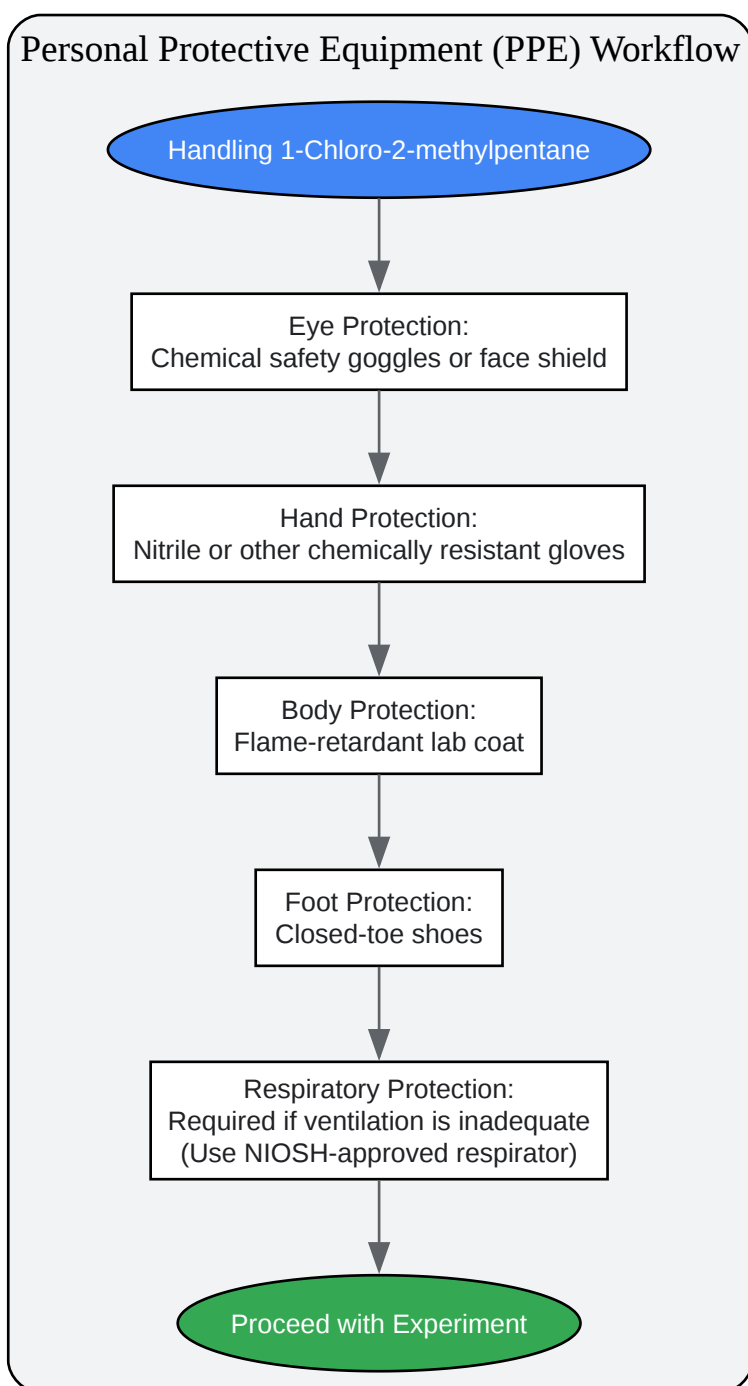
The following protocols are based on best practices for handling flammable and halogenated organic compounds.

Engineering Controls

- **Ventilation:** All handling of **1-chloro-2-methylpentane** should be conducted in a well-ventilated area. A certified chemical fume hood is required for procedures that may generate vapors or aerosols.
- **Ignition Sources:** All sources of ignition, including open flames, sparks, and hot surfaces, must be strictly excluded from the handling area. Use of explosion-proof electrical equipment is mandatory.
- **Static Discharge:** To prevent the buildup of static electricity, which can ignite flammable vapors, ensure that all containers and equipment are properly grounded and bonded during transfer operations.

Personal Protective Equipment (PPE)

A risk assessment should be conducted for each specific procedure to determine the appropriate level of PPE. The following diagram outlines the recommended PPE.



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Recommended Personal Protective Equipment

Storage Protocol

- Containers: Store in tightly closed, properly labeled containers.

- Location: Store in a cool, dry, well-ventilated area designated for flammable liquids. Flammable storage cabinets are recommended.
- Incompatibilities: Segregate from incompatible materials such as strong oxidizing agents, acids, and bases.
- Temperature: Store at room temperature, but a cool and dark place below 15°C is recommended for long-term storage.^[2]

Emergency Procedures

Spill Response

- Small Spills:
 - Alert personnel in the immediate area.
 - Remove all ignition sources.
 - Wear appropriate PPE.
 - Contain the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed container for hazardous waste disposal.
 - Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the area immediately.
 - Activate the fire alarm if there is a risk of fire.
 - Contact the institution's emergency response team.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical attention immediately.

Disposal Protocol

As a halogenated hydrocarbon, **1-chloro-2-methylpentane** must be disposed of as hazardous waste.

- Collection: Collect waste **1-chloro-2-methylpentane** and any contaminated materials in a designated, properly labeled, and sealed container.
- Segregation: Do not mix with non-halogenated solvent waste.
- Disposal: Arrange for pickup and disposal by a licensed hazardous waste disposal company, following all local, state, and federal regulations.

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References

- 1. 1-Chloro-2-methylpentane, 5G | Labscoop [labscoop.com]
- 2. Genotoxicity profiles of common alkyl halides and esters with alkylating activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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